

N-Acetylglyphosate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: N-Acetylglyphosate

Cat. No.: B123565

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-acetylglyphosate**, a primary metabolite of the widely used herbicide glyphosate, particularly in glyphosate-tolerant transgenic plants. This document details its chemical identity, physicochemical properties, and provides an in-depth look at its metabolic pathway. Detailed experimental protocols for its analysis are included, alongside a discussion of its synthesis and purification. This guide is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and environmental science, facilitating a deeper understanding of **N-acetylglyphosate**'s role and characteristics.

Chemical and Physical Data

N-acetylglyphosate, systematically named N-acetyl-N-(phosphonomethyl)glycine, is a key derivative of glyphosate.[1] Its unique chemical identity is crucial for its detection and quantification in various matrices.

Table 1: Chemical Identification of **N-Acetylglyphosate**

Identifier	Value
CAS Number	129660-96-4[2]
Molecular Formula	C ₅ H ₁₀ NO ₆ P[2]
IUPAC Name	2-[acetyl(phosphonomethyl)amino]acetic acid[2]
Synonyms	N-Acetyl-N-(phosphonomethyl)glycine[1]
InChI	InChI=1S/C5H10NO6P/c1-4(7)6(2-5(8)9)3-13(10,11)12/h2-3H2,1H3,(H,8,9)(H2,10,11,12)[2]
SMILES	CC(=O)N(CC(=O)O)CP(=O)(O)O[2]

The physicochemical properties of **N-acetylglyphosate** are fundamental to understanding its environmental fate, designing analytical methods, and assessing its biological interactions.

Table 2: Physicochemical Properties of **N-Acetylglyphosate**

Property	Value
Molecular Weight	211.11 g/mol [2]
Appearance	White to off-white solid[1]
Melting Point	56-59 °C[1]
Solubility	Slightly soluble in water and DMSO[1]
Exact Mass	211.0246 g/mol [2]

Spectral Data

Spectroscopic data is essential for the unambiguous identification and structural elucidation of **N-acetylglyphosate**. While comprehensive public spectral data is limited, some information can be gleaned from patents and analytical literature.

Table 3: Spectral Data for **N-Acetylglyphosate**

Spectroscopic Technique	Data
^{13}C NMR (100MHz, DMSO)	δ (ppm): 173.1, 169.5, 54.5, 54.2, 20.5
Mass Spectrometry (MS)	m/z : 212.1 (M+H) ⁺
^1H NMR	While specific spectra for N-acetylglyphosate are not readily available in public databases, the proton NMR spectrum of its parent compound, glyphosate, shows a characteristic doublet for the CH ₂ -P group at approximately 3.12 ppm with a coupling constant of 12.3 Hz.[3] It is anticipated that the acetyl group in N-acetylglyphosate would introduce a singlet in the aliphatic region.
Infrared (IR) Spectroscopy	Specific IR spectra for N-acetylglyphosate are not widely published. However, characteristic absorption bands for glyphosate include those for P-OH (1170, 1223 cm ⁻¹), P-O (830, 1000 cm ⁻¹), and PO ₃ H ⁻ (798, 1268 cm ⁻¹).[4] N-acetylglyphosate would be expected to show additional characteristic bands for the amide carbonyl group.

Experimental Protocols

Accurate and reliable analytical methods are paramount for the detection and quantification of **N-acetylglyphosate** in various samples, including environmental and biological matrices.

Analytical Method for Detection and Quantification in Food Matrices

This protocol is adapted from a validated method for the analysis of glyphosate and its metabolites in food.[5]

Objective: To detect and quantify **N-acetylglyphosate** in food samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

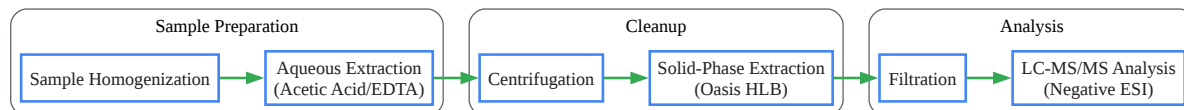
Materials:

- 50 mM Acetic acid and 10 mM EDTA in water (Extraction Solution)
- Oasis HLB solid-phase extraction (SPE) columns
- LC-MS/MS system with electrospray ionization (ESI) in negative mode
- **N-acetylglyphosate** analytical standard[6]

Procedure:

- Sample Extraction:
 - Homogenize the food sample.
 - Extract a known weight of the homogenized sample with the aqueous extraction solution.
- Cleanup:
 - Centrifuge the extract to pellet solid debris.
 - Pass the supernatant through a conditioned Oasis HLB SPE column to remove interfering substances.
- Analysis:
 - Filter the cleaned extract.
 - Analyze the final extract by LC-MS/MS in negative ionization mode.
 - Quantify **N-acetylglyphosate** using a calibration curve prepared from the analytical standard.

Workflow for N-acetylglyphosate Analysis:



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Figure 1: Analytical workflow for **N-acetylglyphosate**.

Synthesis and Purification

While **N-acetylglyphosate** is commercially available as an analytical standard, understanding its synthesis is valuable for research purposes. A method for its synthesis is described in patent literature.

Synthesis of N-acetylglyphosate

The following is a conceptual laboratory-scale synthesis based on principles from industrial processes.

Reaction Scheme: The synthesis of **N-acetylglyphosate** can be achieved through the acetylation of glyphosate. A more complex, multi-step industrial synthesis involves the reaction of N-phosphoryl methyl acetamide with paraformaldehyde followed by further reactions.

Note: Detailed, peer-reviewed laboratory synthesis protocols for **N-acetylglyphosate** are not widely available. The synthesis involves handling of organophosphorus compounds and should be performed by qualified personnel with appropriate safety precautions.

Purification

Purification of **N-acetylglyphosate** from a reaction mixture would likely involve chromatographic techniques.

Conceptual Purification Protocol:

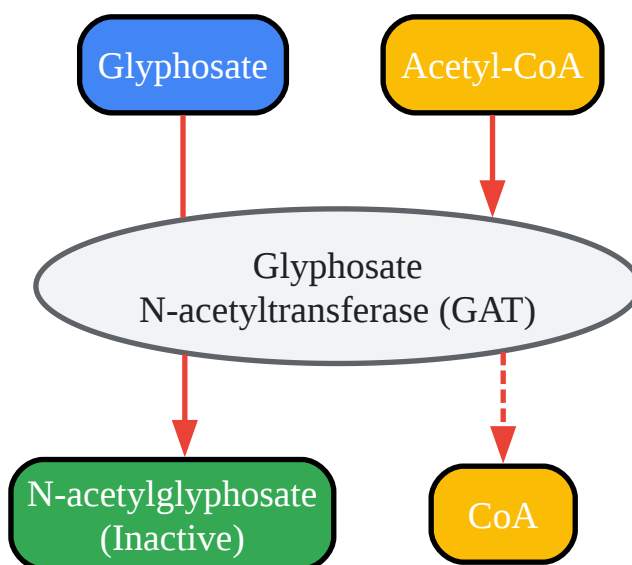
- **Initial Extraction:** After the reaction, an initial purification could be achieved by liquid-liquid extraction to remove nonpolar impurities.

- Chromatography:
 - Ion-Exchange Chromatography: Given the acidic nature of **N-acetylglyphosate**, anion-exchange chromatography could be an effective purification method.[7]
 - Reverse-Phase Chromatography: For less polar impurities, reverse-phase chromatography could be employed.
- Crystallization: The purified product could be obtained as a solid through crystallization from an appropriate solvent system.

Biological Role and Signaling Pathways

N-acetylglyphosate is primarily known as a metabolite of glyphosate in genetically modified (GM), glyphosate-tolerant crops.[8] These crops contain a gene encoding the enzyme glyphosate N-acetyltransferase (GAT).[9][10]

Metabolic Pathway of Glyphosate to N-acetylglyphosate: The GAT enzyme catalyzes the transfer of an acetyl group from acetyl-CoA to the secondary amine of glyphosate, thereby inactivating the herbicide.[11][12] This detoxification pathway is a key mechanism of glyphosate resistance in these GM plants.[13]



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